

Picilorex: An Obscure Anorectic Agent

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Compound of Interest

Compound Name: **Picilorex**

Cat. No.: **B1200125**

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Picilorex is a pharmaceutical compound formerly investigated for its anorectic properties, intended to be used as an appetite suppressant. Identified chemically as 3-(4-Chlorophenyl)-5-cyclopropyl-2-methylpyrrolidine, it was also known by the developmental code UP 507-04 and was intended to be marketed under the brand name Roxenan. Despite its classification as a monoamine reuptake inhibitor and a stimulant, **Picilorex** remains a largely obscure entity within the scientific and medical literature, with a scarcity of publicly available data on its discovery, development, and clinical evaluation.

Limited Available Data

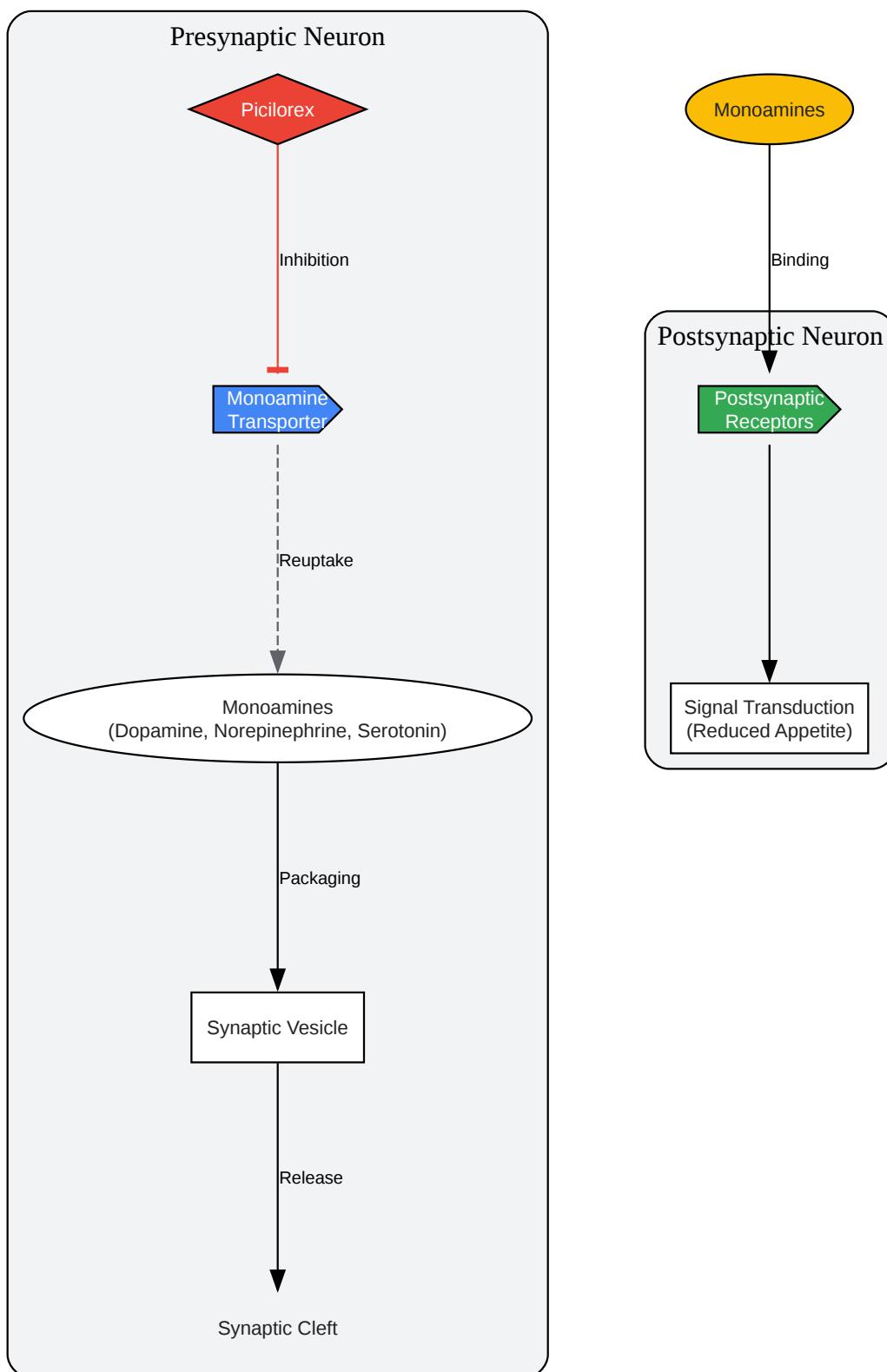
A comprehensive review of scientific databases, patent libraries, and regulatory archives reveals a significant lack of detailed information regarding **Picilorex**. Key data points crucial for a thorough technical understanding of a pharmaceutical agent are notably absent from the public record. This includes specifics about its discovery, such as the individuals or research institution responsible, and the timeline of its initial synthesis and characterization.

Furthermore, detailed preclinical and clinical data are not readily available. Information on its pharmacokinetic profile (absorption, distribution, metabolism, and excretion), pharmacodynamic properties (binding affinities for monoamine transporters, dose-response relationships), and the results of any clinical trials that may have been conducted remain unpublished or inaccessible. The reasons for the discontinuation of its development and its failure to reach the market are also not documented in available resources.

General Pharmacological Class

As a monoamine reuptake inhibitor, **Picilorex** would theoretically function by blocking the reabsorption of neurotransmitters such as dopamine, norepinephrine, and serotonin in the brain. This mechanism is common to many stimulant and antidepressant drugs. The intended therapeutic effect as an anorectic would stem from the increased levels of these neurotransmitters in the synaptic cleft, which can lead to a reduction in appetite and food intake.

Below is a generalized diagram illustrating the proposed mechanism of action for a monoamine reuptake inhibitor like **Picilorex**.



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Caption: Proposed mechanism of action for **Picilorex** as a monoamine reuptake inhibitor.

Conclusion

Due to the profound lack of available scientific and clinical data, a detailed technical guide on the discovery and history of **Picilorex** cannot be constructed. The core requirements for quantitative data presentation, detailed experimental protocols, and specific signaling pathway visualizations cannot be met. **Picilorex** serves as an example of a pharmaceutical candidate that, for reasons not publicly known, did not progress through the development and regulatory pipeline to become a marketed drug, leaving behind a minimal footprint in the scientific literature.

- To cite this document: BenchChem. [Picilorex: An Obscure Anorectic Agent]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200125#discovery-and-history-of-picilorex\]](https://www.benchchem.com/product/b1200125#discovery-and-history-of-picilorex)

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